

Spectroscopic Profile of 5-Methyl-3-oxohexanal: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Methyl-3-oxohexanal

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **5-Methyl-3-oxohexanal** (CAS No. 14243835), a bifunctional organic compound of interest in synthetic chemistry. Due to the limited availability of public experimental nuclear magnetic resonance (NMR) and infrared (IR) data, this guide presents a combination of available experimental mass spectrometry (MS) data and predicted NMR and IR spectroscopic values to serve as a valuable resource for researchers.

Data Presentation

The following sections summarize the available and predicted spectroscopic data for **5-Methyl-3-oxohexanal** in structured tables for ease of reference and comparison.

Mass Spectrometry (MS)

Experimental Gas Chromatography-Mass Spectrometry (GC-MS) data for the synonymous compound, 3-Methyl-5-oxohexanal, is available and provides insight into its fragmentation pattern under electron ionization.^[1]

Property	Value
Molecular Formula	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol
Ionization Mode	Electron Ionization (EI)
Prominent Peaks (m/z)	Relative Intensity
68	999
43	947
58	889
110	453
85	437

Table 1: Experimental GC-MS Data for 3-Methyl-5-oxohexanal.[1]

Predicted ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Disclaimer: The following ¹H NMR data is predicted by computational models and is intended for estimation purposes. Actual experimental values may vary.

Atom Number*	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Integration
1	9.7 - 9.8	Triplet (t)	1H
2	2.4 - 2.6	Multiplet (m)	2H
3	2.2 - 2.4	Multiplet (m)	1H
4	2.5 - 2.7	Doublet of Doublets (dd)	2H
5	---	---	---
6	2.1 - 2.2	Singlet (s)	3H
7	0.9 - 1.1	Doublet (d)	3H

Table 2: Predicted ^1H NMR Data for **5-Methyl-3-oxohexanal**.

* For atom numbering, please refer to the chemical structure in the visualizations section.

Predicted ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Disclaimer: The following ^{13}C NMR data is predicted by computational models and is intended for estimation purposes. Actual experimental values may vary.

Atom Number*	Predicted Chemical Shift (ppm)
1	202 - 204
2	48 - 50
3	38 - 40
4	49 - 51
5	208 - 210
6	29 - 31
7	19 - 21

Table 3: Predicted ^{13}C NMR Data for **5-Methyl-3-oxohexanal**.

* For atom numbering, please refer to the chemical structure in the visualizations section.

Predicted Infrared (IR) Spectroscopy

Disclaimer: The following IR data is predicted by computational models and is intended for estimation purposes. Actual experimental values may vary.

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Functional Group
C-H stretch (aldehyde)	2820 - 2850, 2720 - 2750	Aldehyde
C=O stretch (aldehyde)	1720 - 1740	Aldehyde
C=O stretch (ketone)	1705 - 1725	Ketone
C-H stretch (alkane)	2850 - 3000	Alkane
C-H bend (alkane)	1350 - 1480	Alkane

Table 4: Predicted IR Absorption Bands for **5-Methyl-3-oxohexanal**.

Experimental Protocols

The following are detailed, generalized methodologies for the key spectroscopic experiments. These protocols are representative of standard practices for the analysis of small organic molecules like **5-Methyl-3-oxohexanal** and may require optimization for specific instrumentation and sample characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C)

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra to elucidate the chemical structure of **5-Methyl-3-oxohexanal**.

Methodology:

- Sample Preparation:
 - Dissolve approximately 5-10 mg of purified **5-Methyl-3-oxohexanal** in 0.5-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) in a standard 5 mm NMR tube.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
 - Tune and match the probe for the respective nucleus (^1H or ^{13}C).
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity and resolution.
- ^1H NMR Data Acquisition:
 - Acquire a one-dimensional ^1H NMR spectrum using a standard pulse sequence.
 - Typical parameters include a 30-45° pulse angle, a spectral width of 12-16 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.

- Accumulate a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- ¹³C NMR Data Acquisition:
 - Acquire a one-dimensional ¹³C NMR spectrum with proton decoupling.
 - Typical parameters include a 30-45° pulse angle, a spectral width of 200-220 ppm, an acquisition time of 1-2 seconds, and a relaxation delay of 2-5 seconds.
 - A larger number of scans (e.g., 1024 or more) is typically required due to the lower natural abundance and sensitivity of the ¹³C nucleus.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase and baseline correct the resulting spectrum.
 - Calibrate the chemical shift scale using the internal standard (TMS at 0 ppm).
 - Integrate the signals in the ¹H NMR spectrum to determine the relative number of protons.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **5-Methyl-3-oxohexanal** by measuring the absorption of infrared radiation.

Methodology (Attenuated Total Reflectance - ATR):

- Sample Preparation:
 - Ensure the ATR crystal (e.g., diamond) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Instrument Setup:
 - Place the ATR accessory into the sample compartment of the FT-IR spectrometer.

- Collect a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Data Acquisition:
 - Place a small drop of neat **5-Methyl-3-oxohexanal** directly onto the center of the ATR crystal.
 - Lower the press arm to ensure good contact between the sample and the crystal.
 - Acquire the IR spectrum over a typical range of 4000-400 cm^{-1} .
 - Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Data Processing and Analysis:
 - The software will automatically perform the background subtraction.
 - Identify the characteristic absorption bands and correlate them to specific functional groups (e.g., C=O, C-H).

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **5-Methyl-3-oxohexanal**.

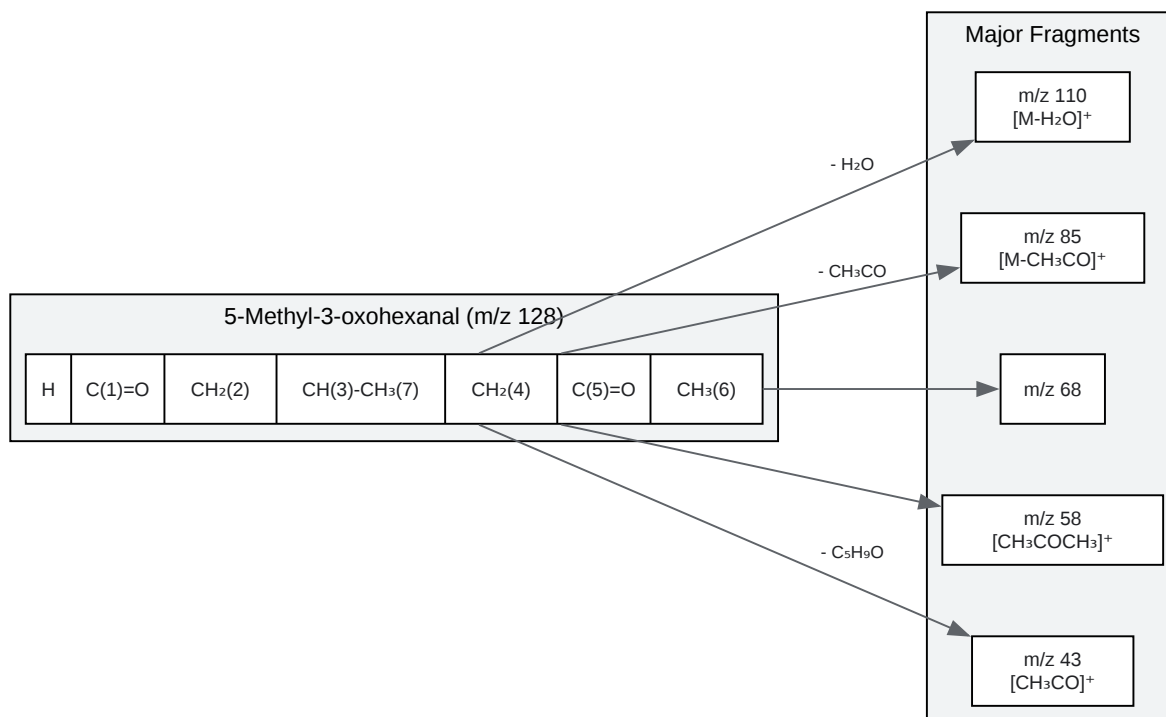
Methodology (Gas Chromatography-Mass Spectrometry - GC-MS):

- Sample Preparation:
 - Prepare a dilute solution of **5-Methyl-3-oxohexanal** in a volatile organic solvent (e.g., dichloromethane or hexane) at a concentration of approximately 1 mg/mL.
- Instrument Setup:
 - Set up a GC-MS system equipped with a suitable capillary column (e.g., a non-polar or medium-polarity column).

- Set the GC oven temperature program to achieve good separation of the analyte from any impurities and the solvent. A typical program might start at 50°C, hold for 1-2 minutes, and then ramp up to 250°C at 10-20°C/min.
- Set the injector temperature (e.g., 250°C) and the transfer line temperature (e.g., 280°C).
- Use helium as the carrier gas at a constant flow rate.
- Set the mass spectrometer to operate in electron ionization (EI) mode at 70 eV.
- Scan a mass range of m/z 40-300.
- Data Acquisition:
 - Inject a small volume (e.g., 1 μ L) of the sample solution into the GC inlet.
 - Start the data acquisition.
- Data Analysis:
 - Identify the peak corresponding to **5-Methyl-3-oxohexanal** in the total ion chromatogram (TIC).
 - Extract the mass spectrum for this peak.
 - Identify the molecular ion peak (M^+) and the major fragment ions.
 - Propose fragmentation pathways consistent with the observed mass spectrum.

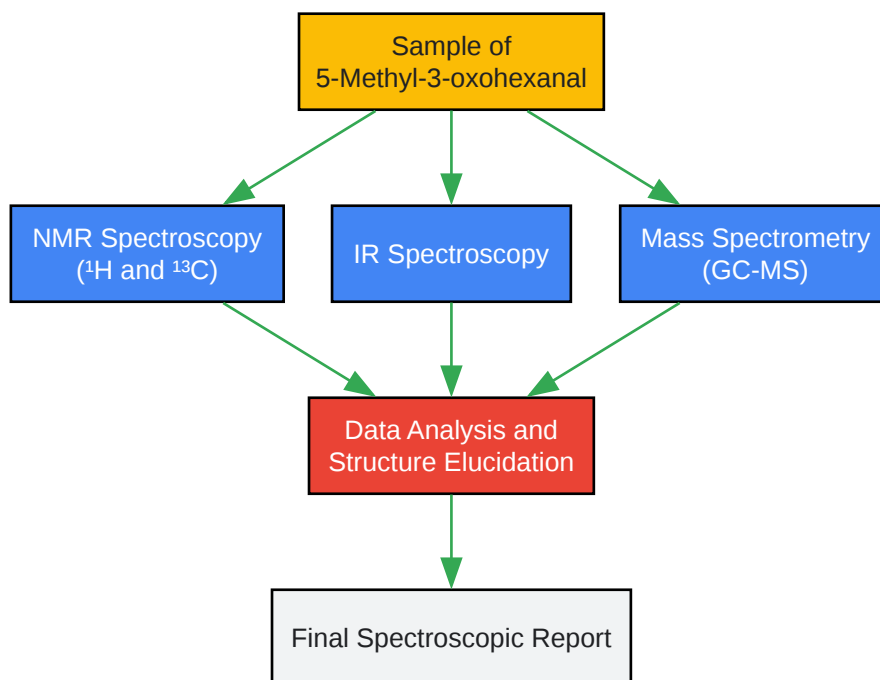
Visualizations

The following diagrams, created using the DOT language, illustrate key relationships and workflows relevant to the spectroscopic analysis of **5-Methyl-3-oxohexanal**.



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Caption: Proposed Mass Spectral Fragmentation of **5-Methyl-3-oxohexanal**.



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Caption: General Workflow for Spectroscopic Analysis.

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References

- 1. 3-Methyl-5-oxohexanal | C₇H₁₂O₂ | CID 14958715 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of 5-Methyl-3-oxohexanal: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13203246/docs#spectroscopic-profile-of-5-methyl-3-oxohexanal-a-technical-guide>]

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